

Solubility of 1-Butanol in organic and aqueous solutions.

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Compound of Interest

Compound Name: 1-Butanol

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An In-depth Technical Guide to the Solubility of **1-Butanol** in Organic and Aqueous Solutions
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **1-butanol**, a primary alcohol with significant applications as a solvent, chemical intermediate, and potential biofuel.^[1] Understanding its solubility in both aqueous and organic media is critical for its effective use in chemical synthesis, extraction processes, and formulation development.

Core Concepts in 1-Butanol Solubility

1-Butanol's solubility is governed by its molecular structure, which consists of a polar hydroxyl (-OH) group and a nonpolar four-carbon alkyl chain (butyl group).^[2]

- In Aqueous Solutions: The hydrophilic (-OH) group can form hydrogen bonds with water molecules, promoting solubility.^{[3][4][5]} However, the hydrophobic butyl chain disrupts water's hydrogen-bonding network, which limits its solubility.^{[2][4]} This balance results in **1-butanol** being only moderately miscible with water, unlike shorter-chain alcohols like methanol and ethanol which are fully miscible.^{[1][2][4]} As the carbon chain length of alcohols increases, the hydrophobic character becomes more dominant, leading to decreased water solubility.^{[4][5][6]}

- In Organic Solvents: The principle of "like dissolves like" is predominant. The nonpolar butyl group allows for favorable van der Waals interactions with other organic solvents. Consequently, **1-butanol** is miscible with a wide range of common organic solvents, including alcohols, ethers, and acetone.[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Quantitative Solubility Data

The following tables summarize the quantitative solubility data for **1-butanol** in various systems.

Table 1: Solubility of 1-Butanol in Aqueous Systems

Temperature	Solubility of 1-Butanol in Water	Unit	Solubility of Water in 1-Butanol	Unit
20 °C	7.7	% by weight	20.1	% by weight
20 °C	7.7	g/100mL	-	-
25 °C	9.1	mL/100 mL	-	-
25 °C	68 (or 73)	g/L	-	-
25 °C	0.11	mol/100g H ₂ O	-	-

Citations:[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Table 2: Hansen Solubility Parameters (HSP) for 1-Butanol and Select Solvents

Hansen Solubility Parameters (HSP) provide a more nuanced method for predicting solubility in organic solvents by breaking down intermolecular forces into three components: dispersion (δD), polar (δP), and hydrogen bonding (δH).[\[12\]](#) Materials with similar HSP values are likely to be miscible.[\[12\]](#) The parameters are given in MPa^{0.5}.

Compound	δD (Dispersion)	δP (Polar)	δH (Hydrogen Bonding)
1-Butanol	16.0	5.7	15.8
Acetone	15.5	10.4	7.0
Ethanol	15.8	8.8	19.4
Ethyl Acetate	15.8	5.3	7.2
n-Heptane	15.3	0.0	0.0
Toluene	18.0	1.4	2.0
Water	15.5	16.0	42.3

Citations:[13][14][15]

Experimental Protocols

Protocol 1: Determination of Mutual Solubility (Liquid-Liquid Equilibria)

This protocol outlines a general method for determining the mutual solubility of **1-butanol** and a solvent like water, based on the principle of reaching a thermodynamic equilibrium between two liquid phases.

Methodology:

- **Preparation:** In a sealed, temperature-controlled vessel (e.g., a separatory funnel or a jacketed reaction vessel), combine known volumes or masses of **1-butanol** and the solvent (e.g., water).[11]
- **Equilibration:** Agitate the mixture vigorously for a sufficient period (e.g., 3-5 minutes) to ensure thorough mixing and allow the system to reach equilibrium.[11] Maintaining a constant temperature is crucial.
- **Phase Separation:** Cease agitation and allow the mixture to stand undisturbed until two distinct, clear liquid phases separate.[11] For the **1-butanol**/water system, the upper layer

will be the **1-butanol**-rich phase and the lower layer will be the water-rich phase.[7]

- Sampling: Carefully extract a sample from the center of each phase, avoiding the interface, for compositional analysis.
- Analysis: Determine the concentration of each component in each phase. Gas Chromatography (GC) with a Flame Ionization Detector (FID) is a standard and effective method for this analysis.[11]
 - Calibration: Prepare standard solutions of known **1-butanol** concentrations in the solvent (and vice versa) to create a calibration curve.
 - Quantification: Inject the samples from each phase into the GC and use the calibration curve to determine the precise composition (% by weight or g/L).
- Data Reporting: The results are reported as the solubility of the solute in the solvent at the specified equilibrium temperature.

Protocol 2: Principle of Hansen Solubility Parameter (HSP) Determination

The experimental determination of a material's HSP involves testing its solubility against a range of solvents with well-established HSP values.

Methodology Principle:

- Solvent Selection: A set of diverse solvents with known and wide-ranging δD , δP , and δH values is selected.
- Solubility Testing: The material to be tested (e.g., a polymer or drug compound for which **1-butanol** might be a solvent) is mixed with each of the selected solvents. The solubility is assessed qualitatively (e.g., soluble/insoluble) or quantitatively.
- Mapping in Hansen Space: Each solvent is treated as a point in a three-dimensional space with coordinates (δD , δP , δH). Solvents that successfully dissolve the test material are classified as "good" solvents, while others are "bad" solvents.

- **Sphere Calculation:** A computational algorithm is used to find the smallest sphere in Hansen space that encloses all the "good" solvent points.
- **HSP Determination:** The center point of this sphere is defined as the Hansen Solubility Parameters (δ_D , δ_P , δ_H) for the material being tested. The radius of the sphere is known as the interaction radius. The principle dictates that any solvent whose coordinates fall within this sphere will be a good solvent for the material.

Logical Relationships in 1-Butanol Solubility

The following diagram illustrates the key factors that dictate the solubility behavior of **1-butanol**.

Factors influencing the solubility of **1-Butanol**.

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